

experimental protocol for using 1,1-Diphenylguanidine;hydrobromide

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Compound of Interest

Compound Name: 1,1-Diphenylguanidine;hydrobromide
Cat. No.: B15393653

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Application Note: Pharmacological Characterization & Experimental Handling of 1,1-Diphenylguanidine Hydrobromide

Abstract

This application note details the experimental protocols for 1,1-Diphenylguanidine hydrobromide (DPG·HBr), a guanidinium salt frequently utilized in medicinal chemistry and pharmacology. While nomenclature in commercial databases often conflates the 1,1- (unsymmetrical) and 1,3- (symmetrical, N,N') isomers, this guide focuses on the commercially available hydrobromide salt (CAS: 93982-96-8), commonly used as a reference ligand in Sigma Receptor (

R) binding assays and as a proton-transfer catalyst in organic synthesis.

The hydrobromide salt form is critical in biological applications due to its enhanced aqueous solubility compared to the free base. This guide provides a rigorous, self-validating framework for determining binding affinity (

) and handling the compound with the precision required for drug development pipelines.

Part 1: Chemical Identity & Handling

Critical Nomenclature Note: In industrial catalogs, "1,1-Diphenylguanidine hydrobromide" is frequently listed as a synonym for N,N'-Diphenylguanidine hydrobromide (1,3-diphenylguanidine). Researchers must verify the specific isomer structure via NMR if the distinction between symmetric (1,3) and unsymmetrical (1,1) substitution is mechanistic to their specific synthetic pathway. For receptor binding, the physicochemical properties described below apply to the standard hydrobromide salt.

Property	Specification
Compound Name	1,3-Diphenylguanidine Hydrobromide (Standard Commercial Form)
CAS Number	93982-96-8
Molecular Formula	
Molecular Weight	292.17 g/mol
Solubility	Soluble in Water, Ethanol, Methanol; Insoluble in non-polar solvents.[1][2]
pKa	~10.12 (Base)
Storage	Desiccate at RT; Hygroscopic.

Safety & Stability (Self-Validating Check)

- Validation Step: Before any assay, verify the integrity of the DPG·HBr salt. The substance should be a white to off-white crystalline powder.[3] Yellowing indicates oxidation or free-base degradation.
- Hazards: DPG is an irritant and potential sensitizer. Wear nitrile gloves and use a fume hood when handling the dry powder to avoid inhalation of dust.

Part 2: Pharmacology Protocol – Sigma Receptor Competitive Binding

Objective: To determine the affinity () of DPG·HBr for Sigma-1 () or Sigma-2 () receptors using a competitive radioligand displacement assay.[\[4\]](#)

Rationale: DPG is a "pan-sigma" ligand. In drug development, it serves as a displacer to define non-specific binding or as a reference compound to benchmark novel ligands. The hydrobromide salt is preferred here to ensure complete dissolution in the Tris-based assay buffer without the need for excessive DMSO, which can perturb membrane proteins.

Reagents & Buffer Preparation

- Assay Buffer (Standard): 50 mM Tris-HCl, pH 8.0.
- Radioligands:
 - For :
-Pentazocine (Selective).[\[4\]](#)[\[5\]](#)
 - For :
-DTG (1,3-Di-o-tolylguanidine) + (+)-Pentazocine (to mask sites).[\[4\]](#)[\[5\]](#)[\[6\]](#)
- DPG·HBr Stock: Prepare a 10 mM stock in deionized water. Sonicate if necessary. Serial dilute in Assay Buffer for the curve (Range: M to M).

Membrane Preparation (Source: Rat Liver or Guinea Pig Brain)

- Why this tissue? Rat liver is highly enriched in receptors; Guinea pig brain is enriched in .
- Homogenize tissue in ice-cold 50 mM Tris-HCl (pH 8.0) using a Potter-Elvehjem homogenizer.
- Centrifuge at 1,000 for 10 min at 4°C (remove debris).
- Supernatant is centrifuged at 31,000 for 20 min at 4°C.
- Resuspend pellet in buffer and repeat centrifugation (Wash step).
- Validation: Adjust final protein concentration to 0.5 mg/mL (determined by BCA assay).

Competitive Binding Workflow

- Saturation Block: Pre-soak GF/B glass fiber filters in 0.5% Polyethyleneimine (PEI) for 1 hour.
 - Mechanism:[3][7] PEI is cationic; it neutralizes the negative charge of the glass filters, preventing the positively charged guanidinium radioligands from sticking non-specifically to the filter.
- Incubation Setup (96-well plate or tubes):
 - Total Binding: 100
 - L Membrane + 50
 - L Radioligand (

nM) + 50

L Buffer.

- Non-Specific Binding (NSB): 100

L Membrane + 50

L Radioligand + 50

L Haloperidol (10

M final).

- Experimental (DPG): 100

L Membrane + 50

L Radioligand + 50

L DPG·HBr (varying concentrations).

- Reaction: Incubate at 25°C (Room Temp) for 120 minutes (for -DTG) or 37°C for 150 minutes (for -Pentazocine).
 - Note: Equilibrium time varies by ligand; 120 min is a safe "self-validating" window for guanidines to reach equilibrium.
- Termination: Rapid filtration using a cell harvester (e.g., Brandel). Wash 3x with 5 mL ice-cold buffer.
- Quantification: Add scintillation cocktail and count in a Liquid Scintillation Counter (LSC).

Data Analysis

Calculate the

using non-linear regression (Sigmoidal dose-response). Convert to

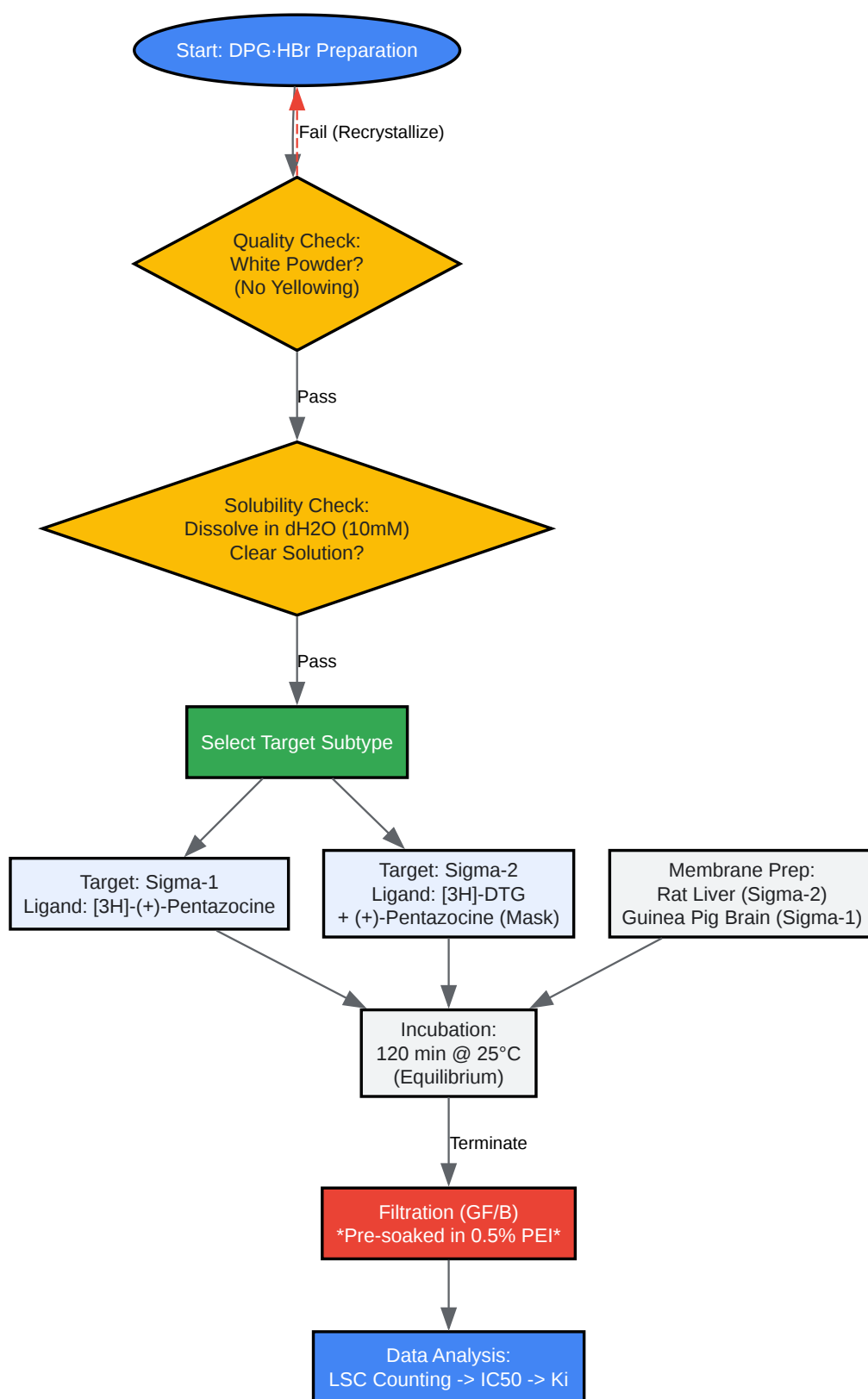
using the Cheng-Prusoff Equation:

Where:

- = Concentration of radioligand used.[\[6\]](#)
- = Dissociation constant of the radioligand (determined previously via saturation binding).

Part 3: Visualization of Experimental Logic

The following diagram illustrates the decision matrix and workflow for the Sigma Receptor assay, highlighting the critical control points for "Self-Validation."



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Figure 1: Workflow for Sigma Receptor Binding Assay using DPG-HBr. Note the critical PEI pre-soak step to prevent false positives.

Part 4: Synthetic Utility (Brief Note)

While the primary focus of this guide is pharmacological, DPG-HBr is also employed in synthesis.

- **Catalysis:** The free base of DPG is a strong organic base (superbase). The hydrobromide salt is often used as a proton source in controlled acid-catalysis or as a phase-transfer catalyst precursor.
- **Reaction Monitoring:** When using DPG-HBr as a reagent, monitor the disappearance of the guanidinium N-H stretch () via IR spectroscopy to validate reaction progress.

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